Dose-Response Analysis of Intermedeol's Repellent Effect: Application Notes and Protocols

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Compound of Interest

Compound Name: *Intermedeol*

Cat. No.: *B1254906*

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These application notes provide a detailed overview of the dose-response relationship of **Intermedeol**'s repellent effects against various arthropods of significant public health concern. The provided protocols for key bioassays are intended to guide researchers in the standardized evaluation of **Intermedeol** and other potential repellent compounds.

Data Presentation: Quantitative Repellency Data for Intermedeol

The following tables summarize the dose-dependent repellent activity of **Intermedeol** against several arthropod species as reported in peer-reviewed literature.

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Target Organism	Bioassay Type	Concentration	Percent Repellency (%)	Citation
Red Imported Fire Ant (Solenopsis invicta)	Multiple Choice Digging Bioassay	1.50 ppm	Significant Repellency	[1][2][3]
Black Imported Fire Ant (Solenopsis richteri)	Multiple Choice Digging Bioassay	6.25 ppm	Significant Repellency	[1][2][3]
Hybrid Fire Ant (S. invicta x S. richteri)	Multiple Choice Digging Bioassay	6.25 ppm	Significant Repellency	[1][2][3]
Blacklegged Tick (Ixodes scapularis) Nymphs	Fingertip Bioassay with Treated Cloth	155 nmole/cm²	96%	[4][5]
Lone Star Tick (Amblyomma americanum) Nymphs	Fingertip Bioassay with Treated Cloth	155 nmole/cm²	Significant Repellency	[4]
Lone Star Tick (Amblyomma americanum) Nymphs	Fingertip Bioassay with Treated Cloth	1,240 nmole/cm²	40%	[4]

Target Organism	Bioassay Type	Observation	Citation
Yellow Fever Mosquito (Aedes aegypti)	Bite-Deterring Bioassay	Significant bite-deterring activity	[6]
Malaria Mosquito (Anopheles stephensi)	Bite-Deterring Bioassay	Significant bite-deterring activity	[6]

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Experimental Protocols

Fire Ant Repellency Digging Bioassay

This protocol is adapted from methodologies used to evaluate the repellency of **Intermedeol** against imported fire ants.[1][2][3]

Objective: To assess the dose-dependent repellent effect of **Intermedeol** on the digging behavior of fire ant workers.

Materials:

- **Intermedeol** stock solution of known concentration
- Solvent (e.g., ethanol)
- Sand, sifted and dried
- Petri dishes
- Worker ants from a fire ant colony (Solenopsis invicta, S. richteri, or their hybrid)
- Micropipettes
- Fume hood
- Incubator or environmental chamber maintained at a suitable temperature and humidity for the ants

Procedure:

- Preparation of Treated Sand:
  - Prepare serial dilutions of **Intermedeol** in the chosen solvent to achieve the desired final concentrations in the sand (e.g., 1.50 ppm, 6.25 ppm, 50 ppm).
  - For each concentration, weigh a specific amount of sand into a glass container.

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- Apply the corresponding **Intermedeol** dilution to the sand and mix thoroughly to ensure even coating.
- Prepare a control sample by treating sand with the solvent only.
- Allow the solvent to evaporate completely under a fume hood.

- Bioassay Setup (Multiple Choice):
  - In a larger arena or petri dish, create distinct zones with the treated sand of different **Intermedeol** concentrations and the control sand.
  - Introduce a known number of worker ants into the center of the arena.
- Bioassay Setup (Two-Choice):
  - Divide a petri dish in half, with one half containing sand treated with a specific concentration of **Intermedeol** and the other half containing control sand.
  - Introduce a known number of worker ants to the center line of the petri dish.
- Data Collection:
  - After a predetermined period, record the number of ants present in each zone (multiple choice) or on each half of the petri dish (two-choice).
  - Measure the amount of sand excavated from each treatment area as an indicator of digging activity.
- Analysis:
  - Calculate the percentage of ants repelled from the treated sand compared to the control.
  - Statistically analyze the differences in ant distribution and digging activity between the different concentrations of **Intermedeol** and the control.

Tick Repellency Fingertip Bioassay

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This in vivo protocol is based on studies evaluating the repellency of **Intermedeol** against host-seeking ticks.[4][5]

Objective: To determine the percentage repellency of **Intermedeol** against tick nymphs at a specific dose.

Materials:

- **Intermedeol** solution of known concentration (e.g., 155 nmole/cm²)
- Solvent (e.g., ethanol)
- Organdy cloth strips
- Host-seeking tick nymphs (Ixodes scapularis or Amblyomma americanum)
- Human volunteer
- Micropipette
- Timer

Procedure:

- Preparation of Treated Cloth:
  - Cut a strip of organdy cloth to a size that can be doubly wrapped around the middle phalanx of a forefinger.
  - Apply a precise volume of the **Intermedeol** solution to the outer layer of the cloth to achieve the target concentration (e.g., 155 nmole/cm²).
  - Prepare a control cloth strip treated only with the solvent.
  - Allow the solvent to evaporate completely.
- Bioassay Setup:
  - The human volunteer will wash their hands with unscented soap and rinse thoroughly.

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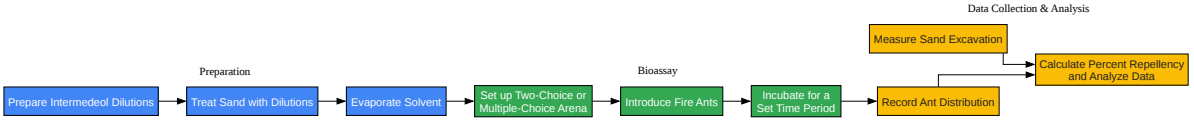
- Wrap the treated cloth strip snugly around the middle phalanx of the forefinger, ensuring the treated side is facing outwards.

- Tick Introduction and Observation:
  - Carefully place a single host-seeking tick nymph on the fingertip of the volunteer.
  - Observe the tick's movement. The tick is considered repelled if it moves off the treated cloth or drops from the finger. The tick is not repelled if it crosses the treated cloth and moves towards the hand.

- Data Collection:
  - Record whether the tick was repelled or not within a specified time frame.
  - Repeat the assay with a new tick for a statistically significant number of replications.
  - Conduct parallel trials with the solvent-treated control cloth.

- Analysis:
  - Calculate the percentage repellency for **Intermedeol** by dividing the number of repelled ticks by the total number of ticks tested and multiplying by 100.
  - Compare the repellency of **Intermedeol** to the control.

Mandatory Visualizations



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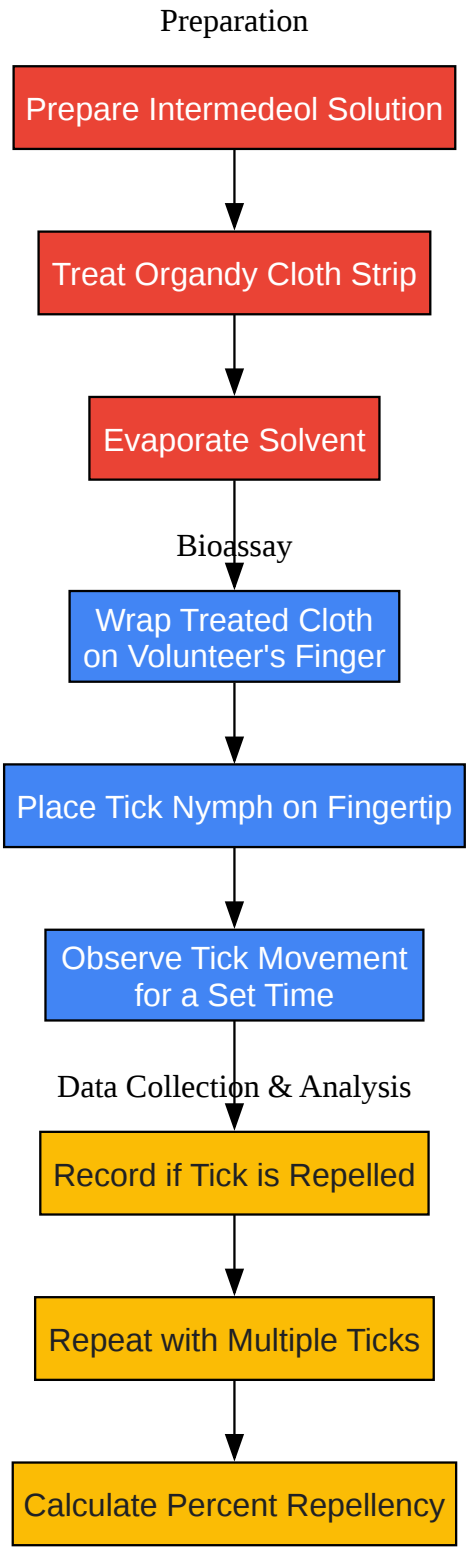
Caption: Workflow for the fire ant repellency digging bioassay.



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Caption: Workflow for the tick repellency fingertip bioassay.

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